

8-Hydroxyamoxapine CAS number and molecular weight

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Compound of Interest

Compound Name: 8-Hydroxyamoxapine

Cat. No.: B025638

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In-Depth Technical Guide: 8-Hydroxyamoxapine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **8-Hydroxyamoxapine**, an active metabolite of the tetracyclic antidepressant amoxapine. This document consolidates key chemical, physical, and pharmacological data, detailed experimental protocols, and an exploration of its mechanism of action for professionals engaged in drug research and development.

Core Compound Data

8-Hydroxyamoxapine is a critical component in understanding the overall pharmacological profile of amoxapine. Its chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	61443-78-5	[1][2][3][4][5]
Molecular Weight	329.78 g/mol	[2][3][4]
Molecular Formula	C ₁₇ H ₁₆ ClN ₃ O ₂	[3][4][5][6]
IUPAC Name	2-chloro-11-(1-piperazinyl)-dibenz[b,f][1][7]oxazepin-8-ol	[1][2]
Synonyms	8-OHAMX, 8-Hydroxynorloxapine	[6]
Melting Point	242-247°C	[3]
Appearance	Pale Beige to Pale Yellow Solid	[3]
Solubility	Slightly soluble in DMSO and Methanol (with heating)	[1][3]
Storage	-20°C Freezer	[3]

Pharmacological Profile

8-Hydroxyamoxapine is an active metabolite of amoxapine and contributes significantly to its therapeutic effects.[8] It functions as a serotonin-norepinephrine reuptake inhibitor (SNRI), with a more pronounced inhibitory action on serotonin reuptake compared to its parent compound, amoxapine.[8][9] This modulation of serotonergic and noradrenergic neurotransmission is central to its antidepressant activity.

Experimental Protocols

A critical aspect of research and development is the ability to accurately quantify and analyze compounds of interest. High-Performance Liquid Chromatography (HPLC) is a widely used technique for the determination of **8-Hydroxyamoxapine** in biological matrices.

Quantification of 8-Hydroxyamoxapine in Human Plasma by HPLC

This protocol provides a general framework for the analysis of **8-Hydroxyamoxapine** in plasma samples. Researchers should optimize the parameters based on their specific instrumentation and requirements.

Objective: To determine the concentration of **8-Hydroxyamoxapine** in human plasma samples.

Materials:

- High-Performance Liquid Chromatography (HPLC) system with UV or fluorescence detector
- C18 reverse-phase column
- Acetonitrile (HPLC grade)
- Phosphate buffer
- Internal standard (e.g., a structurally similar compound not present in the sample)
- Plasma samples
- Solid-phase extraction (SPE) cartridges or liquid-liquid extraction solvents

Procedure:

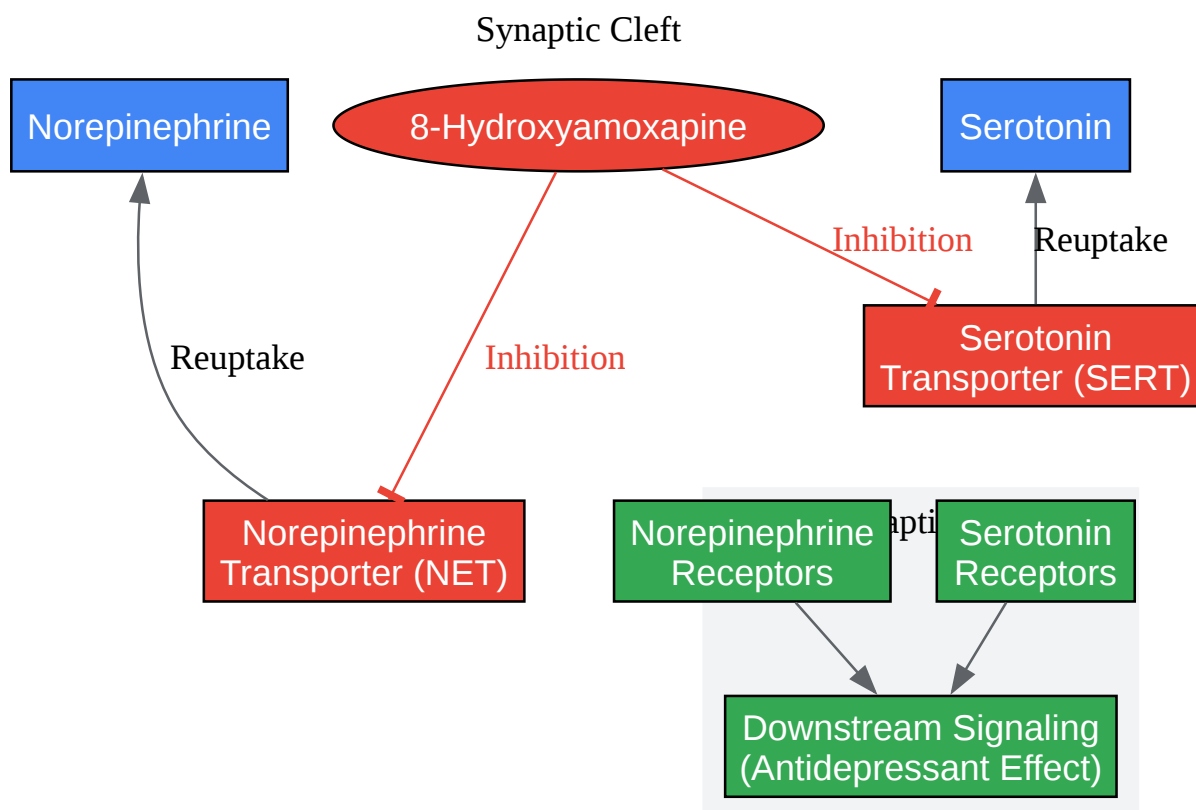
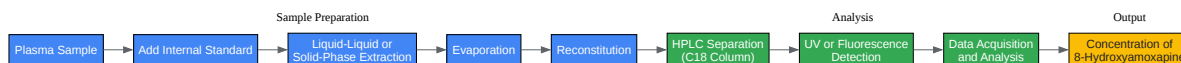
- Sample Preparation (Liquid-Liquid Extraction):
 1. To 1 mL of plasma, add a known amount of the internal standard.
 2. Add an appropriate volume of a suitable organic solvent (e.g., a mixture of heptane and isoamyl alcohol).
 3. Vortex the mixture for 1-2 minutes to ensure thorough mixing.
 4. Centrifuge at approximately 3000 rpm for 10 minutes to separate the organic and aqueous layers.
 5. Transfer the organic layer to a clean tube.
 6. Evaporate the solvent to dryness under a gentle stream of nitrogen.

7. Reconstitute the residue in the mobile phase.

- Chromatographic Conditions:
 - Mobile Phase: A mixture of acetonitrile and phosphate buffer (e.g., 30:70 v/v), pH adjusted. The exact ratio should be optimized for best separation.
 - Flow Rate: Typically 1.0 - 1.5 mL/min.
 - Column Temperature: Ambient or controlled (e.g., 30°C).
 - Injection Volume: 20 - 100 µL.
 - Detection: UV detection at a wavelength determined by the absorbance maximum of **8-Hydroxyamoxapine**, or fluorescence detection with appropriate excitation and emission wavelengths for enhanced sensitivity.
- Data Analysis:
 1. Construct a calibration curve by plotting the peak area ratio of **8-Hydroxyamoxapine** to the internal standard against the concentration of the calibrators.
 2. Determine the concentration of **8-Hydroxyamoxapine** in the plasma samples by interpolating their peak area ratios from the calibration curve.

Signaling and Workflow Diagrams

To visualize the processes involved in the study of **8-Hydroxyamoxapine**, the following diagrams are provided.



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